

# In-Depth Technical Guide: Safety Data for 3'-(Trifluoromethyl)acetophenone

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## Compound of Interest

Compound Name: 3'-(Trifluoromethyl)acetophenone

Cat. No.: B147564

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3'-(Trifluoromethyl)acetophenone**, a key building block in pharmaceutical and agrochemical synthesis. The information is compiled from various Safety Data Sheets (SDSs) to ensure a thorough understanding of its properties and associated hazards. This document is intended to equip researchers, scientists, and drug development professionals with the critical information needed for safe handling, storage, and use in a laboratory or manufacturing setting.

## Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use in experimental design. The following table summarizes the key quantitative data for **3'-(Trifluoromethyl)acetophenone**.

Property	Value	Reference
Molecular Formula	C9H7F3O	[1][2]
Molecular Weight	188.15 g/mol	[1][2]
Appearance	Clear, very slight yellow to light brown liquid	[3]
Boiling Point	198 - 200 °C	[1][4]
Density	1.235 g/mL at 25 °C	[1]
Flash Point	79 °C - 83 °C (closed cup)	[1][3]
Refractive Index	n <sub>20</sub> /D 1.4611	[1]
Log Pow	2.55	[5]

## Section 2: Hazard Identification and Classification

**3'-(Trifluoromethyl)acetophenone** is classified as a hazardous substance. The primary hazards are associated with its irritant properties and combustibility.

GHS Hazard Statements:

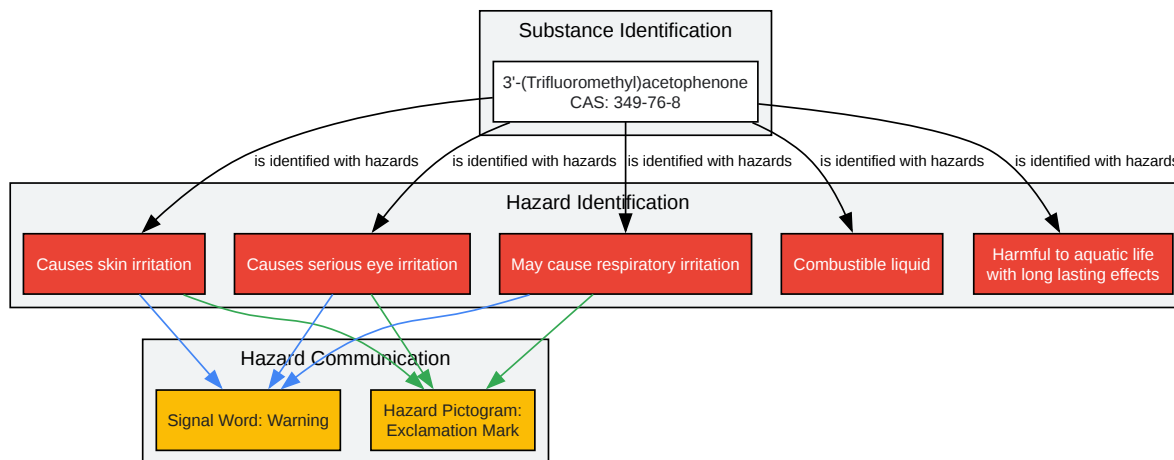
- H315: Causes skin irritation.[1][2][6]
- H319: Causes serious eye irritation.[1][2][6]
- H335: May cause respiratory irritation.[1][2][6]
- Combustible liquid.[3][5]
- H412: Harmful to aquatic life with long lasting effects.[2][4]

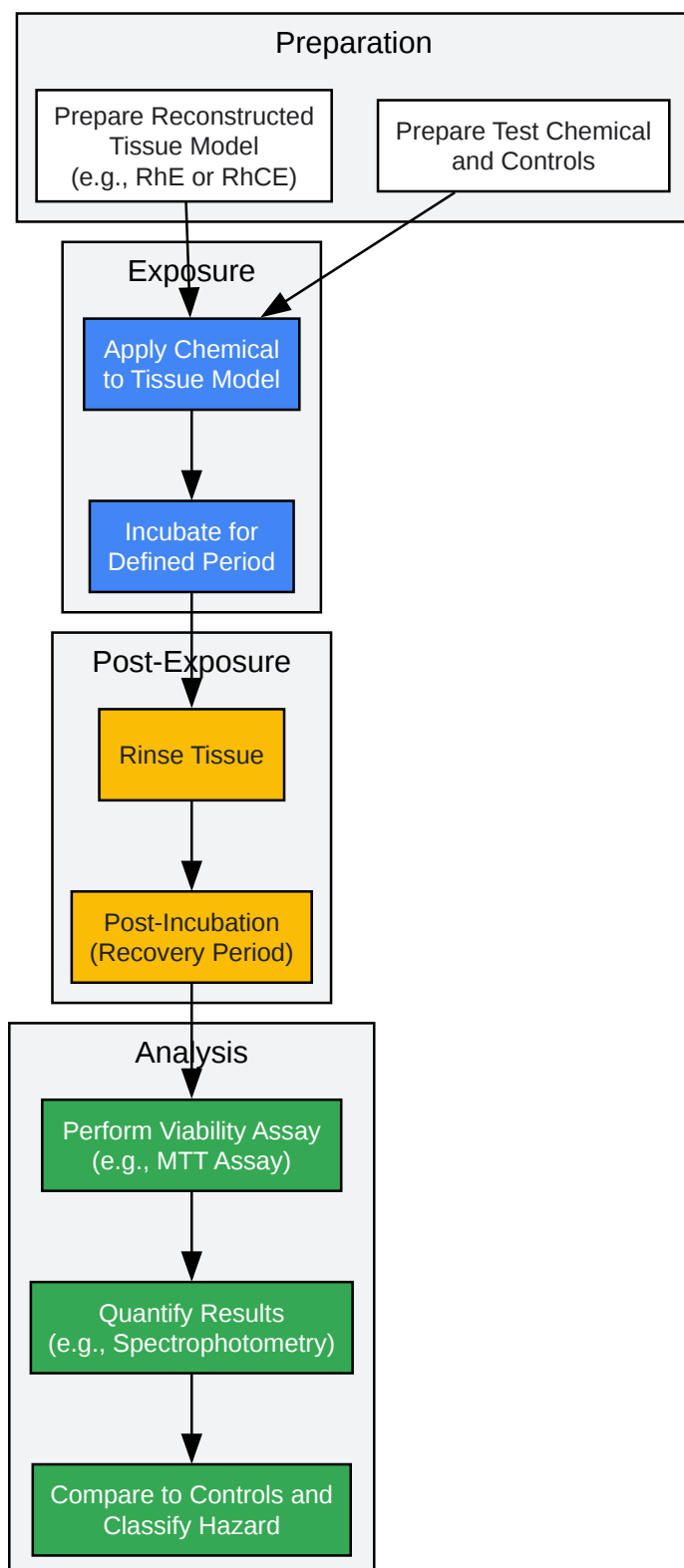
Signal Word: Warning[1][5][6]

Hazard Symbols:

- Exclamation Mark (GHS07)[1][6]

The following diagram illustrates the logical flow of hazard identification and communication as found on a typical Safety Data Sheet.





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## References

- 1. Acute eye irritation test as per OECD guidelines | PPTX [slideshare.net]
- 2. x-cellr8.com [x-cellr8.com]
- 3. oecd.org [oecd.org]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. siesascs.edu.in [siesascs.edu.in]
- 6. oecd.org [oecd.org]
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